

Propyl nitroacetate safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Propyl nitroacetate*

Cat. No.: *B15480183*

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Propyl Nitroacetate: A Review of Available Safety Data

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propyl nitroacetate (CAS No. 31333-36-5) is an organic compound with the molecular formula C5H9NO4 and a molecular weight of 147.13 g/mol .[\[1\]](#)[\[2\]](#) This document aims to provide a comprehensive overview of the available safety information for **propyl nitroacetate**. However, a complete Safety Data Sheet (SDS) containing all quantitative safety data and detailed experimental protocols is not readily available in publicly accessible records. The information presented herein is compiled from limited sources and should be considered incomplete. Researchers and professionals are strongly advised to exercise extreme caution and to seek more comprehensive safety data from a certified chemical supplier before handling this substance.

Hazard Identification and Classification

A definitive Globally Harmonized System (GHS) classification for **propyl nitroacetate** is not available in the public domain. Without a comprehensive SDS, a full hazard profile, including pictograms, signal words, and specific hazard and precautionary statements, cannot be provided.

It is crucial for any personnel handling this compound to treat it as a substance of unknown toxicity and to handle it with the highest degree of caution, utilizing appropriate personal protective equipment and engineering controls.

Physical and Chemical Properties

Detailed and verified physical and chemical property data for **propyl nitroacetate** are limited. The following table summarizes the available information.

Property	Value	Source
CAS Number	31333-36-5	[1] [2]
Molecular Formula	C5H9NO4	[1] [2]
Molecular Weight	147.13 g/mol	[1] [2]

Further physical and chemical data, such as boiling point, melting point, flash point, density, and solubility, are not available in the consulted resources.

Handling and Storage

Given the lack of specific handling and storage guidelines, general best practices for handling potentially hazardous research chemicals should be strictly followed.

Handling:

- Use in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid inhalation of any vapors or mists.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Keep away from heat, sparks, and open flames.

First-Aid Measures

In the absence of specific first-aid procedures for **propyl nitroacetate**, the following general guidelines should be followed in case of exposure.

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally.
- If inhaled: Move the exposed person to fresh air.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.

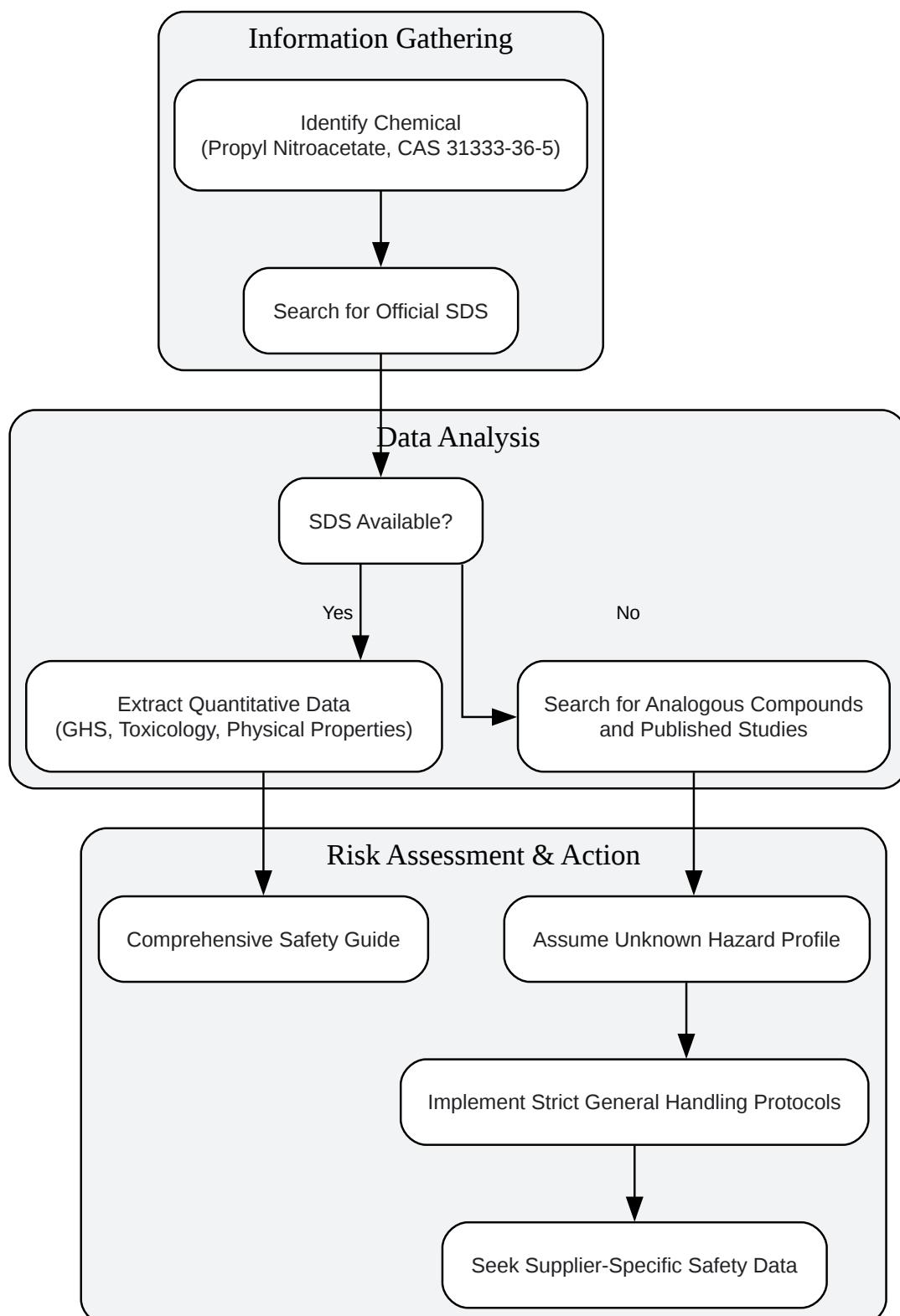
In all cases of exposure, seek immediate medical attention and provide the medical professional with the available chemical information.

Toxicological Information

There is no available toxicological data for **propyl nitroacetate** in the searched resources. This includes information on acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, and specific target organ toxicity.

Logical Relationship Diagram: General Hazard Assessment Workflow

The following diagram illustrates a general workflow for assessing chemical hazards in the absence of a complete Safety Data Sheet.

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A general workflow for assessing chemical hazards when a complete SDS is unavailable.

Conclusion

The safety information available for **propyl nitroacetate** (CAS 31333-36-5) is critically limited. The absence of a comprehensive Safety Data Sheet necessitates that this compound be handled with the utmost care, treating it as a substance with a high and unknown hazard potential. All handling should be performed by trained personnel in a controlled laboratory setting with appropriate engineering controls and personal protective equipment. It is imperative to obtain a complete and verified SDS from a chemical supplier before any use of this substance. The information provided in this guide is for preliminary informational purposes only and is not a substitute for a formal safety assessment based on a complete SDS.

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References

- 1. Page loading... [guidechem.com]
- 2. n-Propyl nitroacetat-Molbase [molbase.com]
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